

An In-depth Technical Guide on the Thermodynamic Properties of 2-Methoxypropane

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Compound of Interest

Compound Name: 2-Methoxypropane

Cat. No.: B122115

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **2-Methoxypropane** (also known as methyl isopropyl ether). The information is presented in a structured format to facilitate its use in research, drug development, and scientific applications where this compound may be utilized as a solvent or intermediate.

Quantitative Thermodynamic Data

The thermodynamic properties of **2-Methoxypropane** have been experimentally determined and are summarized in the tables below. These values are crucial for understanding the compound's behavior under various temperature and pressure conditions.

Table 1: Standard Molar Enthalpy and Entropy of **2-Methoxypropane**

Property	Value	Units	Reference
Standard Molar Enthalpy of Formation (Gas, 298.15 K)	-252.04 ± 0.96	kJ/mol	[1]
Standard Molar Entropy (Liquid, 298.15 K)	233.9	J/mol·K	[2]

Table 2: Molar Heat Capacity of **2-Methoxypropane**

Property	Value	Units	Temperature (K)	Reference
Molar Heat Capacity (Liquid)	161.9	J/mol·K	298.15	[2]

Experimental Protocols

The determination of the thermodynamic properties of organic compounds like **2-Methoxypropane** relies on precise calorimetric methods. While the specific experimental details for the cited data would be found in the original publications, the following sections describe the general and widely accepted methodologies for such measurements.

2.1. Determination of Enthalpy of Formation

The standard enthalpy of formation of an organic compound is typically determined indirectly through combustion calorimetry.[3]

- **Principle:** The compound is completely combusted in a high-pressure oxygen atmosphere within a bomb calorimeter. The heat released during this exothermic reaction (the enthalpy of combustion) is measured by observing the temperature change of the surrounding water bath.
- **Apparatus:** A high-pressure bomb calorimeter, a sensitive thermometer (or thermocouple), a sample crucible, and an ignition system.

- Procedure:
 - A precisely weighed sample of **2-Methoxypropane** is placed in the crucible inside the bomb.
 - The bomb is sealed and pressurized with a known excess of pure oxygen.
 - The bomb is submerged in a known mass of water in a thermally insulated container (the calorimeter).
 - The initial temperature of the water is recorded.
 - The sample is ignited electrically.
 - The final temperature of the water after the combustion reaction is complete is recorded.
 - The heat capacity of the calorimeter system is determined by combusting a standard substance with a known enthalpy of combustion (e.g., benzoic acid).
- Data Analysis: The enthalpy of combustion is calculated from the temperature rise and the heat capacity of the calorimeter. The standard enthalpy of formation is then calculated using Hess's Law, by combining the experimentally determined enthalpy of combustion with the known standard enthalpies of formation of the combustion products (CO₂ and H₂O).[\[4\]](#)[\[5\]](#)

2.2. Determination of Molar Heat Capacity and Entropy

The molar heat capacity of a liquid is determined using a calorimeter, often a differential scanning calorimeter (DSC) or an adiabatic calorimeter.[\[6\]](#)[\[7\]](#)[\[8\]](#) The standard molar entropy is then calculated from the heat capacity data.

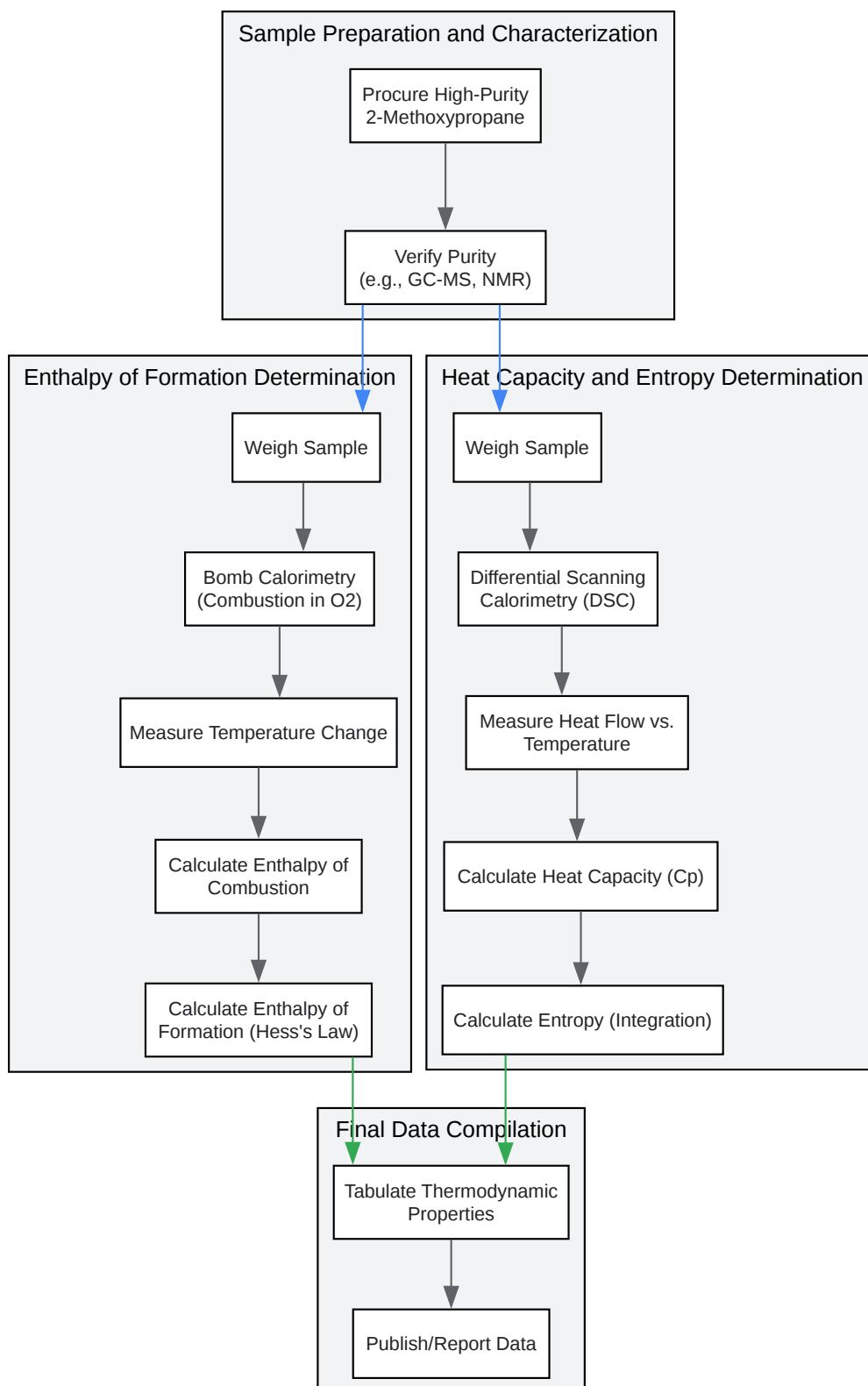
- Principle: A known amount of heat is supplied to a known mass of the substance, and the resulting temperature change is measured. For liquids, measurements are typically made at constant pressure (C_p).
- Apparatus: A differential scanning calorimeter (DSC) or an adiabatic calorimeter. A temperature controller and a data acquisition system are also required.
- Procedure (using DSC):

- An empty sample pan and a reference pan are placed in the DSC.
- A baseline is established by heating the pans at a constant rate over the desired temperature range.
- A precisely weighed sample of **2-Methoxypropane** is hermetically sealed in the sample pan.
- The sample and reference pans are heated at the same constant rate as the baseline measurement.
- The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
- A standard material with a known heat capacity (e.g., sapphire) is run under the same conditions for calibration.
- Data Analysis: The heat capacity of the sample is calculated by comparing the heat flow to the sample with the heat flow to the standard material. The standard molar entropy is then determined by integrating the heat capacity divided by the temperature from absolute zero up to the standard temperature (298.15 K), also accounting for the entropies of any phase transitions.

Visualizations

3.1. Experimental Workflow for Thermodynamic Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the thermodynamic properties of a liquid such as **2-Methoxypropane**.



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